

Oxonia Active: Application Notes and Protocols for Surface Disinfection

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Compound of Interest

Compound Name: Oxonia Active

Cat. No.: B1202147

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Introduction

Oxonia Active is a broad-spectrum, EPA-registered antimicrobial agent widely utilized for surface disinfection in various industries, including pharmaceutical, cosmetic, dairy, beverage, and food processing.[1][2][3] Its formulation is a stabilized mixture of peroxyacetic acid (PAA) and hydrogen peroxide, which provides rapid and effective antimicrobial activity against a wide range of pathogenic and spoilage microorganisms, including bacteria, fungi, viruses, and bacterial spores.[4][5] This document provides detailed application notes and protocols for the use of **Oxonia Active** as a surface disinfectant, with a focus on effective concentrations and methodologies for evaluation.

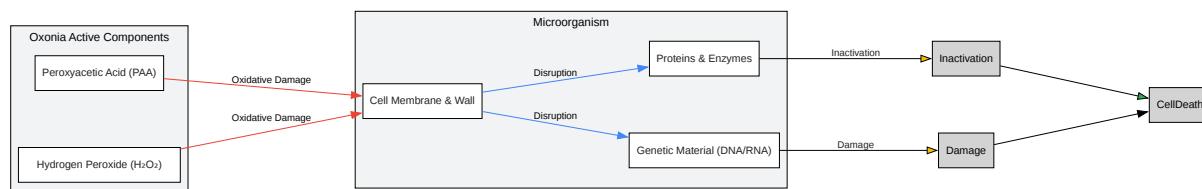
Key Attributes of **Oxonia Active**:

- Broad-Spectrum Efficacy: Effective against a wide variety of microorganisms.[1][6]
- Rapid Action: Provides quick sanitization, minimizing downtime.
- Environmental Profile: Decomposes into water, oxygen, and acetic acid, leaving no harmful residues.[1][3]
- Material Compatibility: Non-corrosive to stainless steel (304 and 316), aluminum, and most plastic and rubber materials at recommended concentrations.[1][2][3]

- Low Foaming: Suitable for clean-in-place (CIP) systems.[1][2][3]

Mechanism of Action

The antimicrobial activity of **Oxonia Active** is attributed to its primary components, peroxyacetic acid and hydrogen peroxide. These oxidizing agents disrupt the cell membranes of microorganisms, denature proteins and enzymes, and disrupt DNA and RNA, leading to cell death.[7]



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Caption: General mechanism of action of **Oxonia Active**'s components on a microbial cell.

Recommended Concentrations for Surface Disinfection

The effective concentration of **Oxonia Active** varies depending on the application, target microorganisms, and contact time. The following tables summarize recommended concentrations for various applications based on manufacturer guidelines and scientific literature.

Table 1: Food Contact Surface Sanitization

Application	Oxonia Active Concentration (v/v)	Dilution	Target Microorganisms	Contact Time	Temperature	Rinse Requirement
General Food Contact Surfaces	0.20% - 0.28%	1.0 - 1.4 fl. oz. per 4 gallons of water	Staphylococcus aureus, Escherichia coli, E. coli O157:H7, Listeria monocytogenes, Salmonella typhimurium, Pseudomonas aeruginosa, Vibrio cholerae	≥ 1 minute	Ambient or 49°C (120°F)	No rinse necessary
Beverage Spoilage Organisms	0.5% - 4.0%	5 - 40 fl. oz. per 8 gallons of water	Pediococcus damnosus, Lactobacillus casei, Lactobacillus fermentans, Saccharomyces cerevisiae	≥ 5 minutes	25°C - 45°C	Drain thoroughly

Pre-cleaned Containers/ Closures	1.0% - 4.0%	10 - 40 fl. oz. per 8 gallons of water	m, us	Pediococcus, Escherichia coli, Salmonella typhimurium	40°C - 60°C (104°F - 140°F)	Potable water rinse
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Data sourced from Ecolab technical data sheets for **Oxonia Active** and **Oxonia Active LS**.[\[1\]](#) [\[6\]](#)

Table 2: Non-Food Contact Surface Disinfection

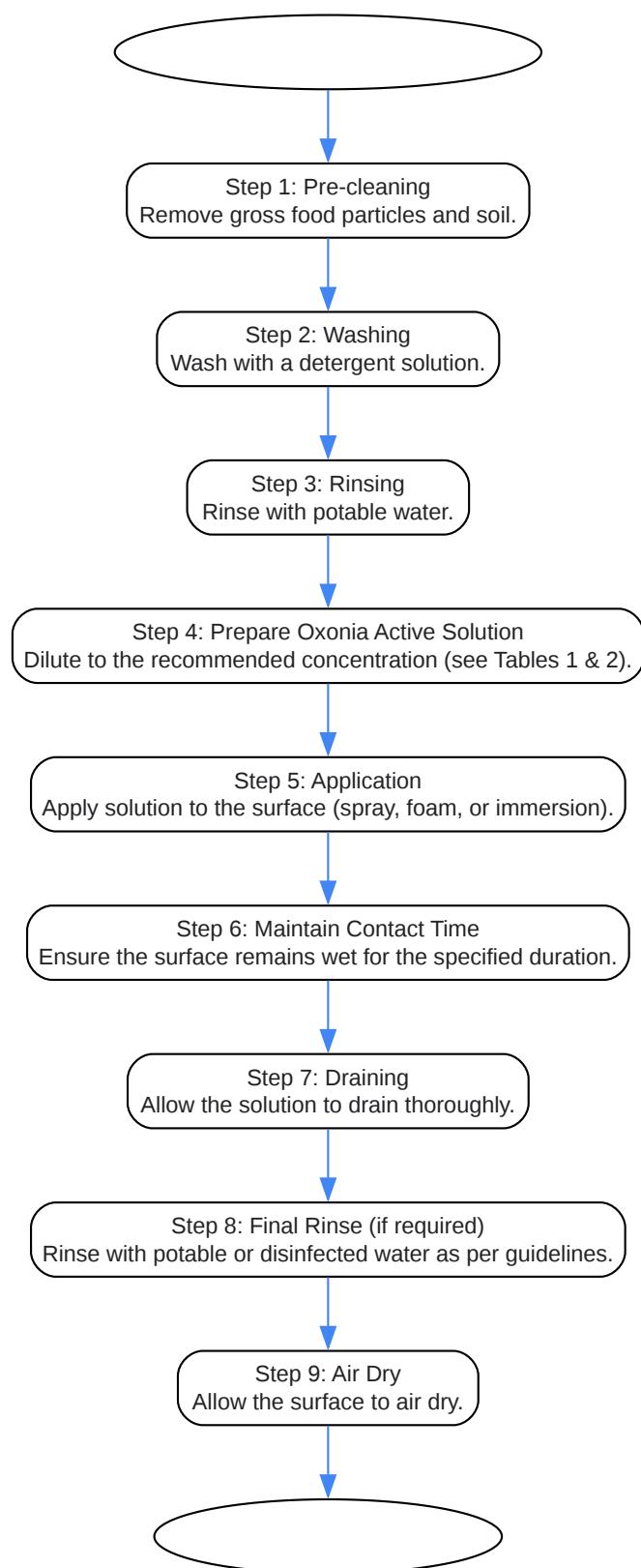
Application	Oxonia Active Concentration (v/v)	Dilution	Target Microorganisms	Contact Time	Rinse Requirement
Foam Sanitizing (with Liquid K)	0.2% Oxonia Active + 0.13% Liquid K	1 oz. Oxonia Active + 0.7 oz. Liquid K per 4 gallons of water	Staphylococcus aureus, Enterobacter aerogenes, Listeria monocytogenes	≥ 5 minutes	No rinse necessary
Life Sciences (Pharmaceutical/Cosmetic)	Refer to specific product labeling	-	Staphylococcus aureus, Burkholderia cepacia, Salmonella enterica	-	-

Data sourced from Ecolab technical data sheets for **Oxonia Active** and **Oxonia Active LS**.^[1] [6]

Experimental Protocols

General Surface Disinfection Protocol

This protocol outlines a general procedure for the application of **Oxonia Active** for surface disinfection.

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